

Physical and chemical properties of Ethyl 3-aminocrotonate

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Compound of Interest

Compound Name: Ethyl 3-aminocrotonate

Cat. No.: B148384

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An In-depth Technical Guide to Ethyl 3-aminocrotonate

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 3-aminocrotonate**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details experimental protocols, and includes visualizations to illustrate experimental workflows.

Physical and Chemical Properties

Ethyl 3-aminocrotonate is a stable, solid organic compound.^[1] It presents as a light yellow solid with no discernible odor.

Table 1: Physical Properties of **Ethyl 3-aminocrotonate**

Property	Value
Melting Point	33 - 35 °C / 91.4 - 95 °F[1][2][3]
Boiling Point	210 - 215 °C / 410 - 419 °F @ 760 mmHg[1][2][3]
Density	1.022 g/mL at 25 °C[2][3]
Solubility in Water	26 g/L at 25 °C[2][3]
Appearance	Light yellow solid
Odor	Odorless[1]

Table 2: Chemical and Spectroscopic Properties of **Ethyl 3-aminocrotonate**

Property	Value
Molecular Formula	C ₆ H ₁₁ NO ₂ [4][5][6][7][8]
Molecular Weight	129.16 g/mol [4][5][6][7][8]
InChI Key	YPMPTULBFPFSEQ-PLNGDYQASA-N
SMILES String	CCOC(=O)\C=C(\C)N
¹ H-NMR Spectroscopy	The Z-form is predominantly present.[9]

Chemical Reactivity and Stability

Ethyl 3-aminocrotonate is stable under normal conditions.[1] However, it should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[4] It is incompatible with acids, bases, and strong oxidizing and reducing agents.[1] Hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides.[1][4] Hazardous polymerization does not occur.[1]

Experimental Protocols

Synthesis of **Ethyl 3-aminocrotonate** via Continuous Flow

This protocol describes the synthesis of **Ethyl 3-aminocrotonate** from ethyl acetoacetate and ammonia using a continuous flow reactor. This method has been reported to achieve a high yield.[\[2\]](#)[\[5\]](#)

Materials:

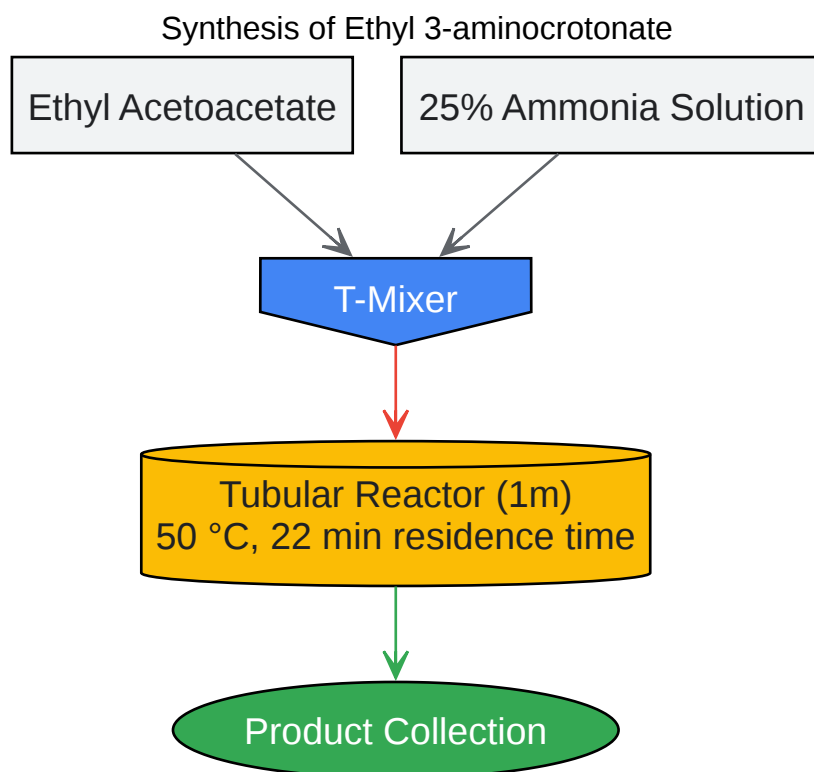
- Ethyl acetoacetate
- 25% Ammonia solution
- T-mixer
- 1.58 mm outer diameter SS316 tubular reactor (1 meter in length)
- Syringe pumps
- Heating system
- Back-pressure regulator
- Collection vessel

Procedure:

- Set up the continuous flow system with the T-mixer connected to the tubular reactor.
- Maintain the reactor temperature at 50 °C.
- Use syringe pumps to introduce ethyl acetoacetate and the 25% ammonia solution into the T-mixer at a molar ratio of 1:3.
- Adjust the flow rates to achieve a residence time of 22 minutes within the reactor.
- The reaction mixture is passed through a back-pressure regulator to maintain system pressure.
- Collect the product, **ethyl 3-aminocrotonate**, from the output of the reactor.
- The reported yield for this method is 94%.[\[2\]](#)[\[5\]](#)

Visualizations

Diagram 1: Synthesis of **Ethyl 3-aminocrotonate** via Continuous Flow



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Caption: Workflow for the continuous flow synthesis of **Ethyl 3-aminocrotonate**.

Applications

Ethyl 3-aminocrotonate is a versatile intermediate in organic synthesis.[2] It is a key building block in the synthesis of various heterocyclic compounds, which are prevalent in many pharmaceuticals.[10] Its enamine functionality allows it to readily participate in reactions such as Michael additions and cyclizations.[10] Beyond its role in drug development, it is also utilized as a feed auxiliary agent.[10][11]

Safety Information

Ethyl 3-aminocrotonate is classified as a corrosive solid that can cause severe skin burns and eye damage.[1][4][6][7] It may also cause respiratory irritation.[6][7] Appropriate personal

protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[1] Work should be conducted in a well-ventilated area or under a chemical fume hood.[1][4] In case of exposure, immediate medical attention is required.[1][4]

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